

Onitisin 2'-O-glucoside: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B8261810

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **Onitisin 2'-O-glucoside**, a natural sesquiterpenoid glycoside, for researchers, scientists, and drug development professionals. This document summarizes its core chemical properties, outlines potential biological activities based on its chemical class, and provides detailed experimental protocols for its study.

Core Compound Data

A summary of the key quantitative data for **Onitisin 2'-O-glucoside** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	62043-53-2	[1]
Molecular Formula	C ₂₁ H ₃₀ O ₉	
Molecular Weight	426.46 g/mol	[2]

Potential Biological Activities and Signaling Pathways

While direct experimental evidence for the biological activity of **Onitisin 2'-O-glucoside** is limited in currently available literature, its structural classification as a flavonoid glycoside

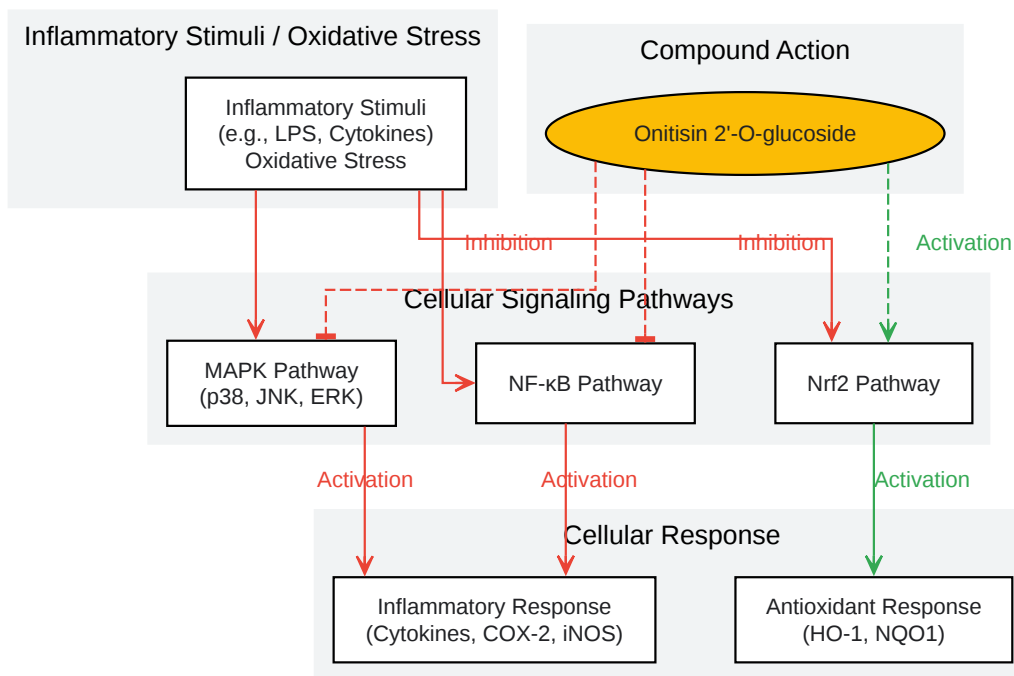
suggests potential anti-inflammatory and antioxidant properties.[3][4] Similar compounds have been reported to modulate key signaling pathways involved in inflammation and cellular stress responses.

Potential Anti-Inflammatory Mechanisms: Flavonoid glycosides have been shown to exert anti-inflammatory effects by inhibiting the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[5][6] Inhibition of these pathways can lead to a reduction in the production of pro-inflammatory cytokines and mediators.

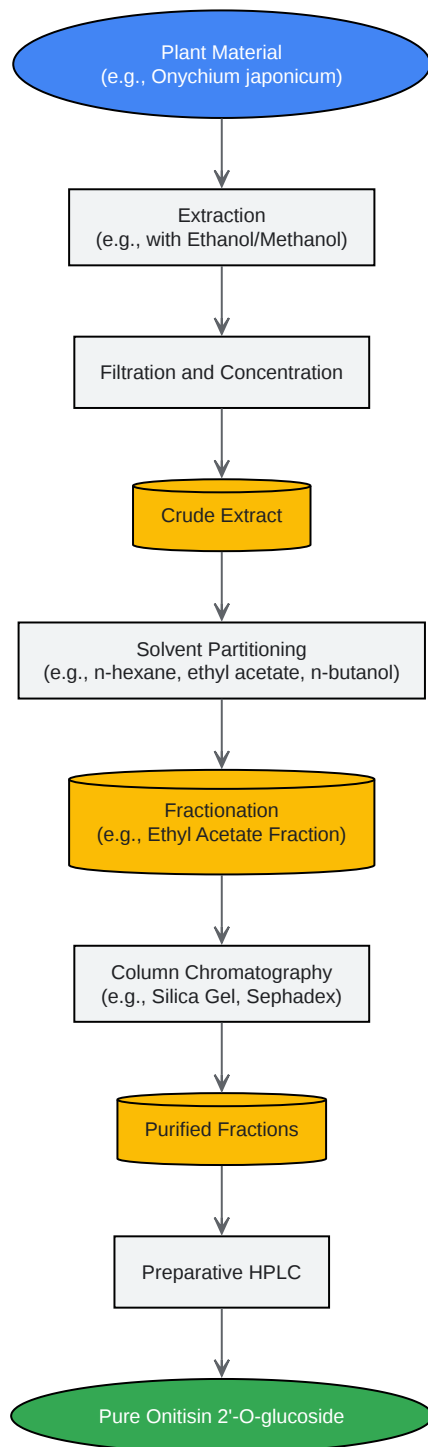
Potential Antioxidant Mechanisms: The antioxidant activity of flavonoid glycosides is often attributed to their ability to scavenge free radicals and to upregulate endogenous antioxidant defense mechanisms through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.[7][8]

The following diagram illustrates the potential interplay of these signaling pathways, which could be modulated by **Onitisin 2'-O-glucoside**.

Potential Signaling Pathways Modulated by Onitisin 2'-O-glucoside



General Workflow for Isolation and Purification

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Onitisin 2'-O-glucoside - Immunomart [immunomart.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Wound healing and anti-inflammatory activity of some Ononis taxons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. O-Glycoside quercetin derivatives: Biological activities, mechanisms of action, and structure-activity relationship for drug design, a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. NF- κ B pathway inhibition by anthrocylic glycoside aloin is key event in preventing osteoclastogenesis in RAW264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Luteolin and luteolin-7-O-glucoside strengthen antioxidative potential through the modulation of Nrf2/MAPK mediated HO-1 signaling cascade in RAW 264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Onitisin 2'-O-glucoside: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8261810#onitisin-2-o-glucoside-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com